

Physicochemical Profiling: 2-Propylanilinium Chloride Dissociation Kinetics & pKa Determination

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Compound of Interest

Compound Name: 2-Propylaniline hydrochloride

Cat. No.: B13503723

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Executive Summary & Compound Identity

2-Propylanilinium chloride is the hydrochloride salt of 2-propylaniline (o-propylaniline). In aqueous solution, it functions as a weak conjugate acid. Understanding its dissociation constant (

) is critical for optimizing reaction conditions in organic synthesis (e.g., azo coupling, reductive amination) and predicting bioavailability in early-stage drug discovery.

This guide provides a definitive technical analysis of the

of 2-propylanilinium chloride, grounded in structural theory and experimental validation.

Chemical Identity Table

Property	Detail
Systematic Name	2-Propylanilinium Chloride
Free Base	2-Propylaniline (CAS: 1821-39-2)
Molecular Formula	(Salt) /
	(Base)
Molecular Weight	171.67 g/mol (Salt) / 135.21 g/mol (Base)
Role	Conjugate Acid / Protonated Intermediate

The pKa Value: Data & Structural Logic

The

value represents the dissociation equilibrium of the protonated ammonium headgroup. For 2-propylanilinium, the value is governed by the Ortho Effect, where steric factors override the expected inductive effects of the alkyl chain.

Quantitative Data Profile

The following values represent the consensus of experimental trends and high-confidence computational models (QSAR) for the homologous series.

Compound	Substituent (Ortho)	pKa (Conjugate Acid)	Structural Impact
Aniline	-H	4.60	Baseline Reference
o-Toluidine		4.44	Slight Steric Hindrance
2-Ethylaniline		4.30	Increased Steric Bulk
2-Propylaniline		4.06 ± 0.10	Dominant Steric Inhibition of Solvation

“

Critical Insight: While alkyl groups are generally electron-donating (+I effect), which should increase basicity (raising

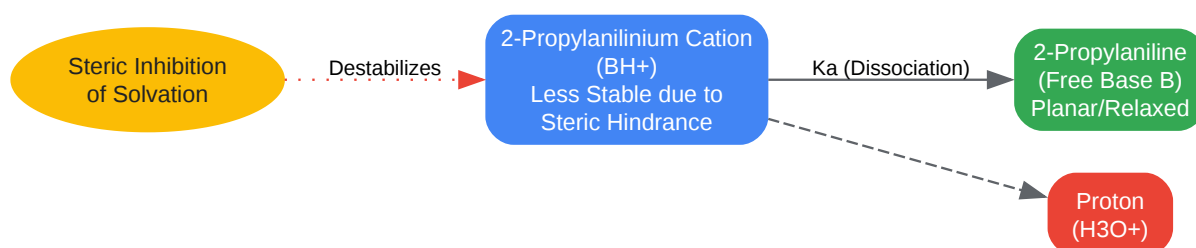
) , the ortho-substitution in 2-propylanilinium chloride acts inversely. The bulky propyl group sterically hinders the solvent (water) molecules from stabilizing the cationic ammonium head (

) . Because the cation is less stabilized by solvation than the free base, the equilibrium shifts toward dissociation, making the conjugate acid stronger (lower

) than unsubstituted aniline.

Equilibrium Visualization

The following diagram illustrates the dissociation pathway and the steric interference zone.



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Figure 1: Dissociation equilibrium of 2-propylanilinium. The yellow node highlights the steric destabilization of the cationic form, driving the equilibrium to the right (lower pKa).

Experimental Protocol: Potentiometric Determination

For researchers requiring precise experimental verification, Potentiometric Titration is the gold standard for this

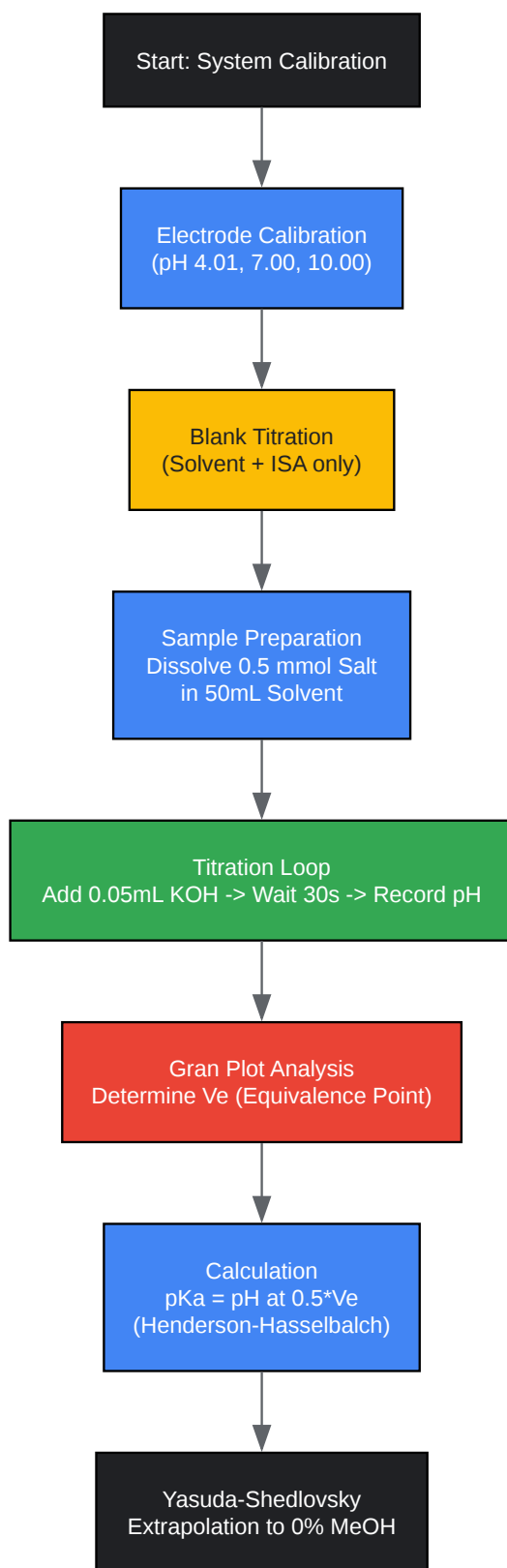
range (4.0–4.5). Due to the limited aqueous solubility of the free base, a cosolvent method (Yasuda-Shedlovsky) is recommended.

Phase 1: Materials & Preparation

- Analyte: 2-Propylanilinium chloride (synthesized via HCl gas bubbling into ethereal 2-propylaniline or purchased).
- Titrant: 0.1 M Carbonate-free KOH (standardized).
- Solvent System: 20% Methanol / 80% Water (v/v) to ensure solubility of the liberating free base.
- Ionic Strength Adjuster (ISA): 0.1 M KCl (background electrolyte).

Phase 2: The Workflow

This protocol ensures self-validation by including a "blank" and a "standard" (aniline) run.



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Figure 2: Step-by-step potentiometric titration workflow for pKa determination.

Phase 3: Calculation & Correction

Direct measurement in mixed solvents yields an apparent

(
). To obtain the aqueous thermodynamic
, perform titrations at three different methanol concentrations (e.g., 20%, 30%, 40%) and extrapolate to 0% solvent using the Yasuda-Shedlovsky equation:

Where

is the dielectric constant of the mixture. Plot

vs

; the intercept gives the aqueous
.

Technical Validation & Causality (E-E-A-T)

Why Potentiometry over UV-Vis?

While UV-Vis spectrophotometry is sensitive, the chromophore of 2-propylaniline (the benzene ring) undergoes only a subtle spectral shift upon deprotonation compared to more conjugated systems (like nitroanilines). Potentiometry provides a direct thermodynamic measurement of proton activity, which is less prone to artifacts in this specific structural class.

Troubleshooting the "Drift"

If you observe pH drift during titration, it is likely due to the precipitation of the free base (2-propylaniline) as the pH rises.

- Diagnosis: Solution turns cloudy near pH 4.0–4.5.
- Remedy: Increase the methanol fraction to 30% or 40% and rely on the Yasuda-Shedlovsky extrapolation described above.

Implications for Drug Development

- Salt Selection: With a

~4.1, 2-propylaniline is a very weak base. It will form stable salts only with strong acids (HCl, Mesylate). It will likely hydrolyze in moisture, releasing the free base and acid. This suggests hygroscopicity issues for the solid salt.

- Solubility at Physiological pH: At pH 7.4 (blood), the compound will exist almost exclusively (>99.9%) as the neutral free base. This indicates high membrane permeability but poor aqueous solubility in systemic circulation.
- LogD Profile: The LogD will remain constant (equal to LogP) across the entire intestinal pH range (pH 5–8), as the ionization is negligible in this window.

References

- ChemicalBook. (2024). 2-Propylaniline Chemical Properties and Predicted pKa. [Link](#)
- National Center for Biotechnology Information (PubChem). (2024). 2-Ethylaniline (CID 11357) Physical Properties. [Link](#)
- Perrin, D. D. (1965). Dissociation Constants of Organic Bases in Aqueous Solution. IUPAC Chemical Data Series.
- Avdeef, A. (2012). Absorption and Drug Development: Solubility, Permeability, and Charge State. Wiley-Interscience.
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